

4-Chloro-3-nitrophenol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3-nitrophenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Chloro-3-nitrophenol**, a key chemical intermediate. It covers its fundamental chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its role as a versatile building block in various industries. This document also explores the microbial degradation pathway of this compound, offering insights into its environmental fate.

Core Chemical and Physical Properties

4-Chloro-3-nitrophenol is a solid crystalline compound, appearing as yellow to brown crystals or powder. Its chemical structure consists of a phenol ring substituted with a chlorine atom at the fourth position and a nitro group at the third position.

Property	Value
Molecular Formula	C ₆ H ₄ ClNO ₃ [1]
Molecular Weight	173.55 g/mol [1]
CAS Number	610-78-6
Appearance	Yellow to brown crystals or crystalline powder[2]
Melting Point	125-128 °C
Linear Formula	ClC ₆ H ₃ (NO ₂)OH

Synthesis and Purification

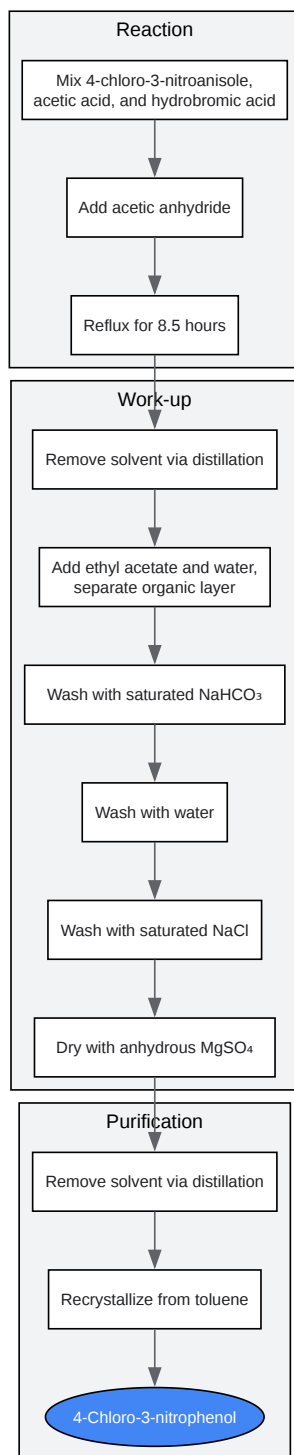
A common laboratory-scale synthesis of **4-Chloro-3-nitrophenol** involves the demethylation of 4-chloro-3-nitroanisole. The subsequent purification is crucial to obtain a high-purity product suitable for further applications.

Experimental Protocol: Synthesis from 4-chloro-3-nitroanisole[5]

- **Reaction Setup:** In a suitable reaction vessel, combine 20 g of 4-chloro-3-nitroanisole, 67 ml of acetic acid, and 83 ml of 47% (w/w) hydrobromic acid.
- **Addition of Acetic Anhydride:** To the mixture, add 50 ml of acetic anhydride.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 8.5 hours.
- **Solvent Removal:** After the reaction is complete, remove the solvent by distillation under reduced pressure.
- **Work-up:**
 - To the residue, add 300 ml of ethyl acetate and 500 ml of water.
 - Separate the organic layer.
 - Wash the organic layer sequentially with a saturated aqueous sodium bicarbonate solution, water, and a saturated aqueous sodium chloride solution.
 - Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:**
 - Remove the solvent by distillation under reduced pressure.
 - Recrystallize the resulting solid from toluene to yield purified **4-chloro-3-nitrophenol**.

A diagrammatic representation of this workflow is provided below.

Experimental Workflow: Synthesis of 4-Chloro-3-nitrophenol



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A flowchart illustrating the synthesis and purification of **4-Chloro-3-nitrophenol**.

Analytical Characterization

The identity and purity of **4-Chloro-3-nitrophenol** are typically confirmed using a variety of analytical techniques. These methods provide information about the compound's structure, functional groups, and the presence of any impurities.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is used to separate the compound from any volatile impurities and to confirm its molecular weight.[3]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectroscopy provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, which is crucial for structural elucidation.[3]
- **Infrared (IR) and Raman Spectroscopy:** These vibrational spectroscopy techniques are used to identify the functional groups present in the molecule, such as the hydroxyl (-OH), nitro (-NO₂), and carbon-chlorine (C-Cl) bonds.[3]

Applications

4-Chloro-3-nitrophenol serves as an important intermediate in the chemical industry. Its reactivity makes it a valuable precursor for the synthesis of a range of more complex molecules.[4][5]

- **Dyes:** It is used as a building block in the manufacturing of various dyes.
- **Pharmaceuticals:** The compound is a precursor in the synthesis of certain active pharmaceutical ingredients.
- **Pesticides:** It is utilized in the production of some agrochemicals.
- **Explosives:** It can also be a precursor in the synthesis of certain explosive materials.

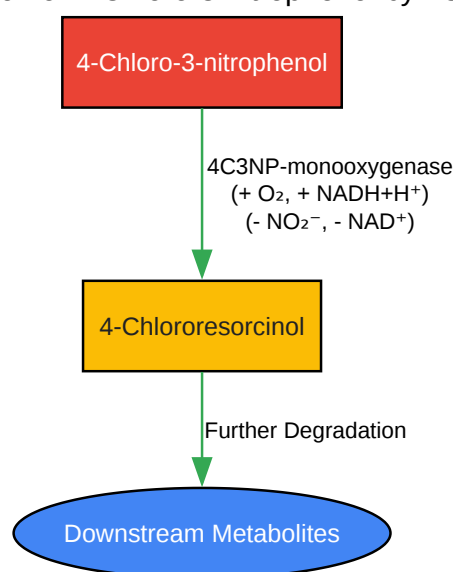
Biological Degradation Pathway

The environmental fate of **4-Chloro-3-nitrophenol** is of significant interest. Research has shown that certain microorganisms can degrade this compound. A notable example is the bacterium *Pseudomonas* sp. JHN, which can utilize **4-Chloro-3-nitrophenol** as its sole source

of carbon and energy.[6][7] The degradation proceeds through a key intermediate, 4-chlororesorcinol.[6][7]

The initial step in this pathway is catalyzed by a monooxygenase enzyme, which converts **4-Chloro-3-nitrophenol** to 4-chlororesorcinol with the release of a nitrite ion.[6] This is followed by further degradation of the aromatic ring.

Microbial Degradation of 4-Chloro-3-nitrophenol by *Pseudomonas* sp. JHN



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The initial step in the degradation of **4-Chloro-3-nitrophenol** by *Pseudomonas* sp. JHN.

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